

Essential Safety and Disposal Procedures for Pomotrelvir

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Compound of Interest

Compound Name: Pomotrelvir

Cat. No.: B12783405

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This guide provides crucial safety and logistical information for the proper disposal of **Pomotrelvir**, a selective, covalent inhibitor of the SARS-CoV-2 main protease (Mpro). The following procedures are designed for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of this compound and associated waste, thereby minimizing environmental impact and laboratory contamination.

Hazard Profile and Safety Precautions

Pomotrelvir is classified as an acute oral toxicant and is recognized as being very toxic to aquatic life with long-lasting effects.[1] Therefore, strict adherence to safety protocols is paramount during handling and disposal.

Personal Protective Equipment (PPE): When handling **Pomotrelvir** in solid or solution form, the following PPE is mandatory:

- Eye Protection: Safety goggles with side shields.[1]
- Hand Protection: Chemical-resistant protective gloves.[1]
- Body Protection: Impervious clothing, such as a lab coat.[1]
- Respiratory Protection: A suitable respirator should be used, especially when handling the powdered form, to avoid inhalation.[1]

Handling and Storage:

- Avoid contact with skin and eyes, and prevent inhalation of dust or aerosols.[\[1\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood.
- Store **Pomotrelvir** in a tightly sealed container in a cool, well-ventilated location, away from direct sunlight and incompatible materials such as strong acids, alkalis, and oxidizing agents.
[\[1\]](#)

Quantitative Data Summary

The following table summarizes the key classifications and identifiers for **Pomotrelvir** based on its Safety Data Sheet (SDS).

Parameter	Value	Reference
CAS Number	2713437-86-4	[1]
Molecular Formula	C23H26ClN5O3	[1]
Molecular Weight	455.94 g/mol	[1]
GHS Hazard Class	Acute toxicity, Oral (Category 4)	[1]
GHS Hazard Class	Acute aquatic toxicity (Category 1)	[1]
GHS Hazard Class	Chronic aquatic toxicity (Category 1)	[1]
Hazard Statement	H302: Harmful if swallowed	[1]
Hazard Statement	H410: Very toxic to aquatic life with long lasting effects	[1]

Step-by-Step Disposal Procedures

The primary directive for **Pomotrelvir** disposal is to treat it as hazardous chemical waste and to dispose of the contents and container at an approved waste disposal plant.[\[1\]](#) Under no circumstances should **Pomotrelvir** or its waste be disposed of down the drain or in regular trash.

Experimental Protocol: Decontamination of Surfaces and Equipment

While specific chemical inactivation protocols for **Pomotrelvir** are not readily available, a general decontamination procedure for non-porous surfaces and laboratory equipment (e.g., glassware, stir bars, spatulas) can be followed. This procedure is based on standard laboratory practices for handling hazardous chemicals.

Materials:

- 10% bleach solution (freshly prepared) or another appropriate laboratory disinfectant.
- Water (deionized or distilled).
- 70% ethanol.
- Paper towels or absorbent pads.
- Appropriate PPE (gloves, safety glasses, lab coat).

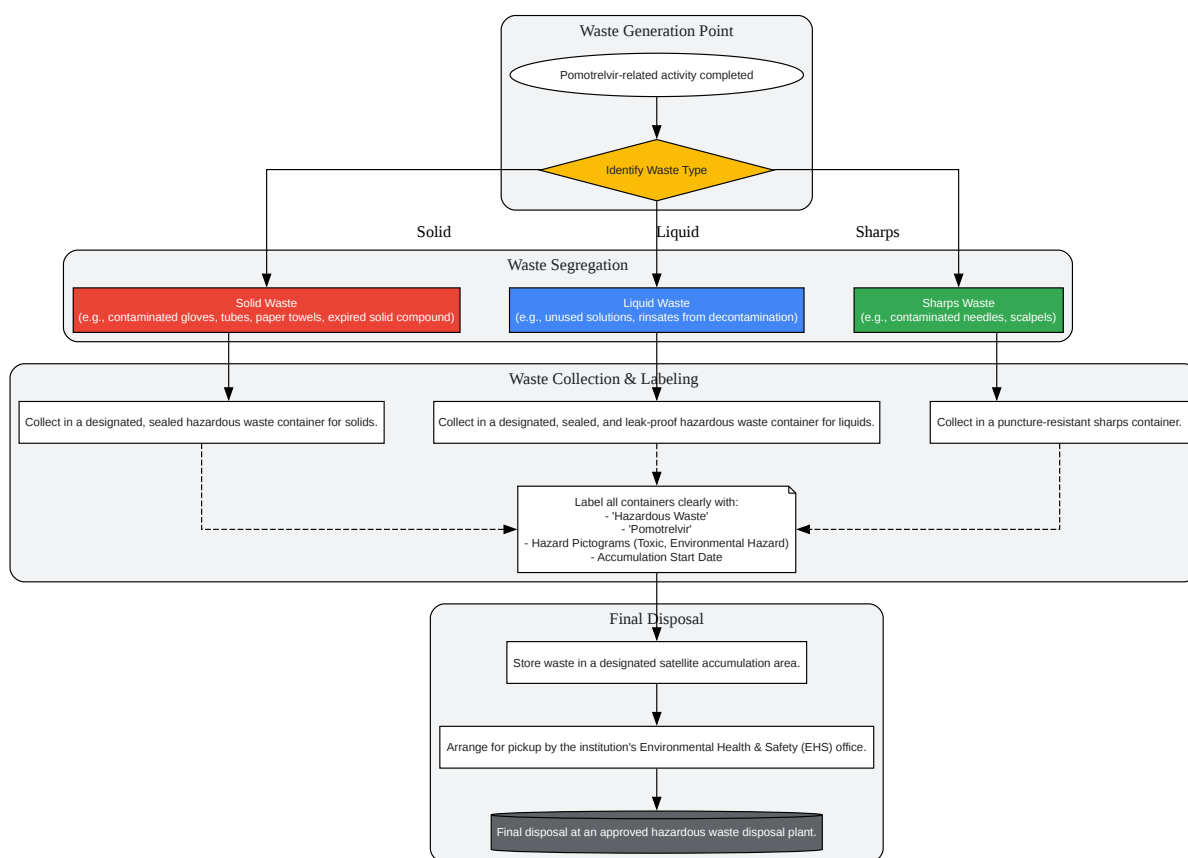
Methodology:

- Initial Removal: Carefully remove all visible residues of **Pomotrelvir** from the equipment or surface using a dry paper towel. Treat this towel as solid hazardous waste.
- Primary Decontamination: Thoroughly wipe or rinse the contaminated item with a 10% bleach solution. Ensure a minimum contact time of 30 minutes to allow for potential oxidative degradation of the compound.[2] For immersible items, submerge them in the bleach solution.
- Rinsing: After the required contact time, thoroughly rinse the item with water to remove the bleach residue, which can be corrosive to some materials.[2]
- Secondary Rinse: Perform a final rinse with 70% ethanol to aid in drying and remove any remaining organic residues.

- **Waste Collection:** Collect all rinsates (bleach and water rinses) as liquid hazardous waste. Do not dispose of them down the drain. All used paper towels and other disposable materials from this process should be collected as solid hazardous waste.

Logical Workflow for Pomotrelvir Waste Management

The following diagram illustrates the decision-making process and workflow for the proper segregation and disposal of all waste streams generated from research activities involving **Pomotrelvir**.



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Caption: Workflow for the safe handling and disposal of **Pomotrelvir** waste.

By adhering to these procedures, research professionals can ensure a safe laboratory environment and maintain compliance with hazardous waste regulations, thereby building trust and demonstrating a commitment to safety beyond the product itself.

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References

- 1. researchgate.net [researchgate.net]
- 2. Laboratory Equipment Decontamination Procedures - Wayne State University [research.wayne.edu]
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